

alpha funebrene odor aroma profile compared to similar terpenes

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Compound Focus: (+)-alpha-Funebrene

CAS No.: 50894-66-1

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Odor Profile & Comparative Data

The table below summarizes the aromatic qualities of alpha-funebrene and other terpenes identified in scientific studies:

Terpene Name	Odor/Aroma Profile
alpha-Funebrene	Woody [1]
alpha-Copaene	Woody, Spicy, Honey [1]
beta-Bourbonene	Herbal, Woody, Floral, Balsamic [1]
alpha-Cubebene	Herbal, Waxy [1]
Cinnamaldehyde	Strong Cinnamon Scent [1]
Limonene	Citrusy [2]
Pinene	Pine-like [2]
Linalool	Floral, Lavender-like [2]

Terpene Name	Odor/Aroma Profile
Caryophyllene	Spicy, Peppery [2]

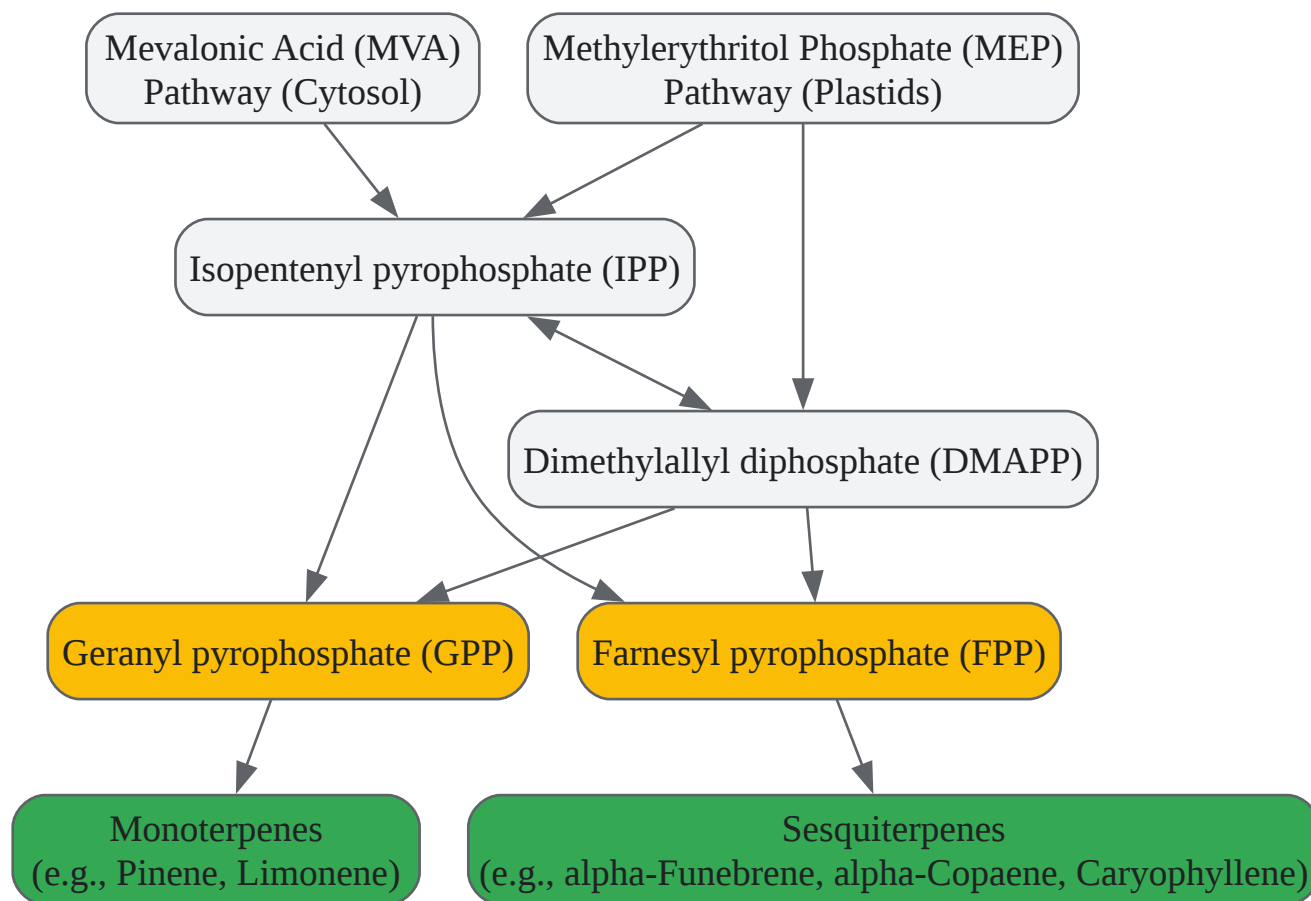
Research Context and Experimental Data

The primary data on alpha-funebrene's odor comes from a 2024 integrated transcriptomics and metabolomics study on *Cinnamomum cassia* (Chinese cinnamon) bark [1].

- Experimental Protocol:** The research employed **Headspace Solid-Phase Microextraction coupled with Gas Chromatography-Mass Spectrometry (HS-SPME/GC-MS)** to analyze volatile organic compounds (VOCs) in bark samples harvested at different times [1]. This is a standard method for capturing and identifying the aromatic compounds that a substance emits.
- Key Findings:** The study identified 724 differentially accumulated volatiles (DAVs), with terpenoids being the most abundant category. Alpha-funebrene was one of five key terpenoids that peaked at 240 months after planting, contributing to the characteristic aroma of the mature bark [1].

Terpenoid Biosynthesis Pathway

The characteristic aromas of these compounds arise from specific biochemical pathways. The following diagram illustrates the general terpenoid biosynthesis pathways (MVA and MEP) that produce these aromatic compounds in plants, based on the protocols from the cited research [1].



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In the **MEP pathway**, the precursors IPP and DMAPP combine to form **GPP**, the backbone for **monoterpenes** like Pinene and Limonene [1]. In the **MVA pathway**, these same precursors form **FPP**, which is the direct precursor for **sesquiterpenes**, including alpha-Funebrene, alpha-Copaene, and Caryophyllene [1]. The enzyme **terpene synthase (TPS)** then acts on GPP and FPP to create the final terpene structures [1].

Interpretation and Further Research

- **Profile Context:** Alpha-funebrene contributes a foundational **woody note** to complex aromas. Its effect is contextual, shaped by the presence of other compounds like cinnamaldehyde or alpha-copaene [1].
- **Data Limitations:** The available data is descriptive from metabolic profiling. For drug development applications, you may need deeper data such as **odor detection thresholds** and **receptor binding affinities**, which are not provided in the current search results.

To advance your investigation, I suggest:

- **Searching specialized databases** like PubChem or SciFinder for physicochemical properties and safety data of alpha-funebrene.
- **Reviewing the primary literature** on the odorant receptor (OR) activation profiles of related sesquiterpenes to form hypotheses about alpha-funebrene's mechanism of action.

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References

1. Integrated transcriptomics and metabolomics analysis ... [bmcplantbiol.biomedcentral.com]
2. Cannabis Terpenes Guide: Effects, Chart & Types [cbd-alchemy.com]

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